

Application Notes and Protocols for Investigating GSK-1440115 in Calcium Imaging Experiments

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Compound of Interest

Compound Name: GSK-1440115

CAS No.: 1003878-16-7

Cat. No.: B1672353

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Disclaimer: As of late 2025, publicly available research has not detailed the use of **GSK-1440115** in calcium imaging experiments. The following application notes and protocols are provided as a generalized guide for researchers interested in investigating the effects of **GSK-1440115**, a Urotensin II receptor (UTS2R) antagonist, on intracellular calcium signaling. The experimental parameters provided are hypothetical and should be optimized for specific cell types and experimental conditions.

Introduction

GSK-1440115 is a selective and competitive antagonist of the Urotensin II receptor (UTS2R)[1][2]. Urotensin II is a potent vasoconstrictor and its receptor, UTS2R, is a G-protein coupled receptor (GPCR) that, upon activation, can lead to the mobilization of intracellular calcium. Therefore, investigating the effect of **GSK-1440115** on intracellular calcium dynamics can provide insights into its mechanism of action and its potential as a modulator of cellular signaling pathways.

Calcium imaging is a widely used technique to visualize and quantify changes in intracellular calcium concentration, offering a real-time readout of cellular responses to various stimuli[3]. This guide provides a framework for designing and executing calcium imaging experiments to assess the antagonistic properties of **GSK-1440115** on Urotensin II-induced calcium release.

Data Presentation: Hypothetical Quantitative Data

The following table summarizes hypothetical data from a calcium imaging experiment designed to test the efficacy of **GSK-1440115** in blocking Urotensin II-induced calcium mobilization.

Treatment Group	Agonist (Urotensin II) Concentration	GSK-1440115 Concentration	Peak Fluorescence Intensity ($\Delta F/F_0$)	Time to Peak (seconds)
Vehicle Control	100 nM	0 nM (Vehicle)	2.5 ± 0.3	15 ± 2
GSK-1440115 (Low)	100 nM	10 nM	1.8 ± 0.2	18 ± 3
GSK-1440115 (Mid)	100 nM	100 nM	0.9 ± 0.1	25 ± 4
GSK-1440115 (High)	100 nM	1 μ M	0.2 ± 0.05	-
GSK-1440115 Only	0 nM	1 μ M	0.1 ± 0.02	-

$\Delta F/F_0$ represents the change in fluorescence over the baseline fluorescence. Data are presented as mean $\pm$ standard deviation.

Experimental Protocols

Protocol 1: Cell Preparation and Dye Loading

This protocol outlines the steps for preparing cells and loading them with a calcium-sensitive fluorescent dye.

Materials:

- Cell line of interest (e.g., CHO-K1 cells stably expressing human UTS2R)
- Cell culture medium (e.g., DMEM/F-12)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA
- Calcium imaging dye (e.g., Fluo-4 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES

Procedure:

- **Cell Culture:** Culture the cells in T-75 flasks with appropriate culture medium supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO₂ incubator.
- **Seeding:** Seed the cells onto 96-well black-walled, clear-bottom plates at a density of 50,000 cells per well and allow them to adhere overnight.
- **Dye Loading Solution:** Prepare a 2X dye loading solution by mixing Fluo-4 AM and Pluronic F-127 in HBSS to final concentrations of 4 µM and 0.04% respectively.
- **Loading:** Remove the culture medium from the wells and add 50 µL of the 2X dye loading solution to each well.
- **Incubation:** Incubate the plate at 37°C for 60 minutes in the dark.
- **Washing:** After incubation, gently wash the cells twice with 100 µL of HBSS.
- **Final Volume:** Add 100 µL of HBSS to each well and incubate at room temperature for 30 minutes before starting the experiment.

Protocol 2: Calcium Imaging Assay

This protocol describes the procedure for performing the calcium imaging experiment using a fluorescence plate reader.

Materials:

- Prepared 96-well plate with dye-loaded cells
- **GSK-1440115** stock solution (e.g., 10 mM in DMSO)
- Urotensin II stock solution (e.g., 1 mM in water)
- HBSS with 20 mM HEPES
- Fluorescence plate reader with automated injection capabilities (e.g., FLIPR or FlexStation)

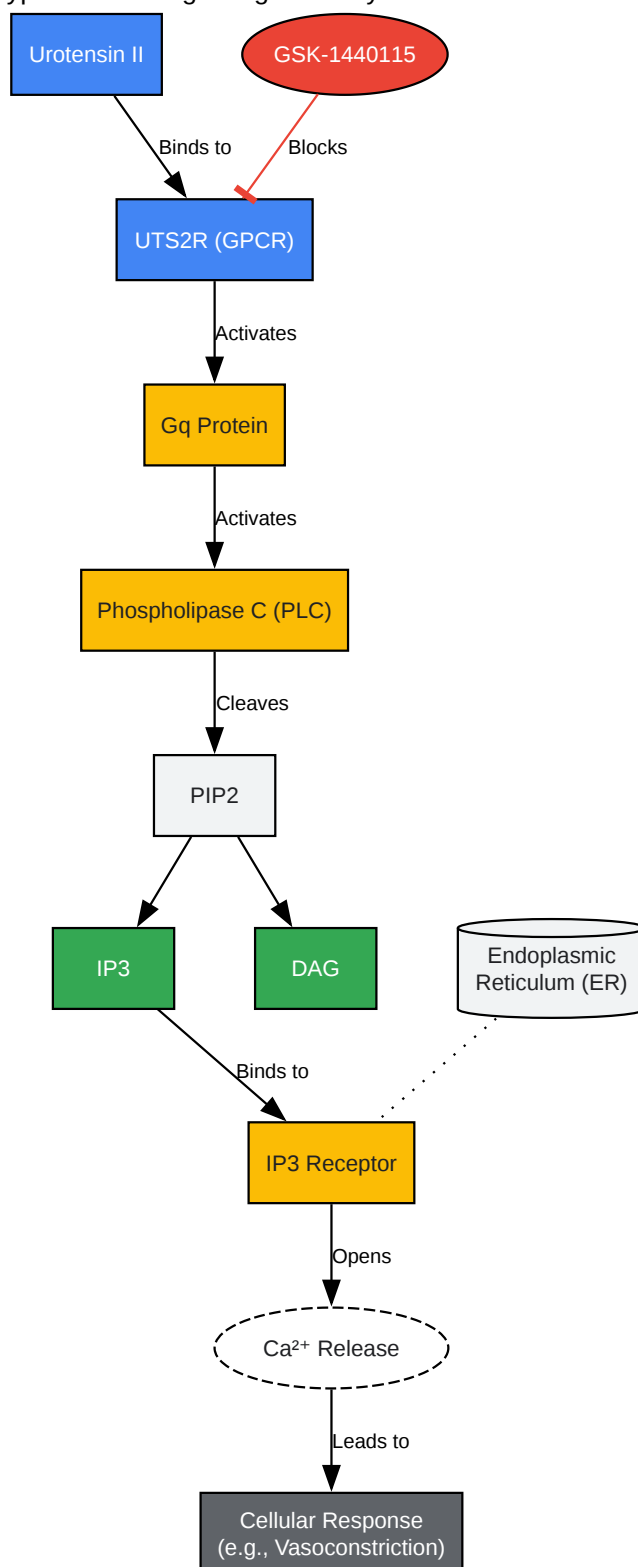
Procedure:

- **Compound Preparation:** Prepare serial dilutions of **GSK-1440115** in HBSS to achieve the desired final concentrations (e.g., 10 nM, 100 nM, 1 μ M). Also, prepare the Urotensin II agonist solution in HBSS.
- **Baseline Reading:** Place the 96-well plate into the fluorescence plate reader. Set the excitation wavelength to 494 nm and the emission wavelength to 516 nm. Record a stable baseline fluorescence for 10-20 seconds.
- **Antagonist Addition:** Add the prepared **GSK-1440115** dilutions to the respective wells. Incubate for 15-30 minutes at room temperature. For control wells, add vehicle (e.g., HBSS with 0.1% DMSO).
- **Agonist Addition:** After the pre-incubation period, add the Urotensin II agonist solution to the wells while continuously recording the fluorescence.
- **Data Acquisition:** Continue recording the fluorescence intensity for at least 60-120 seconds after agonist addition to capture the peak response and subsequent decay.

- Data Analysis: The change in intracellular calcium is typically expressed as the ratio of fluorescence change (ΔF) to the initial baseline fluorescence (F_0), i.e., $\Delta F/F_0$. Calculate the peak $\Delta F/F_0$ for each well.

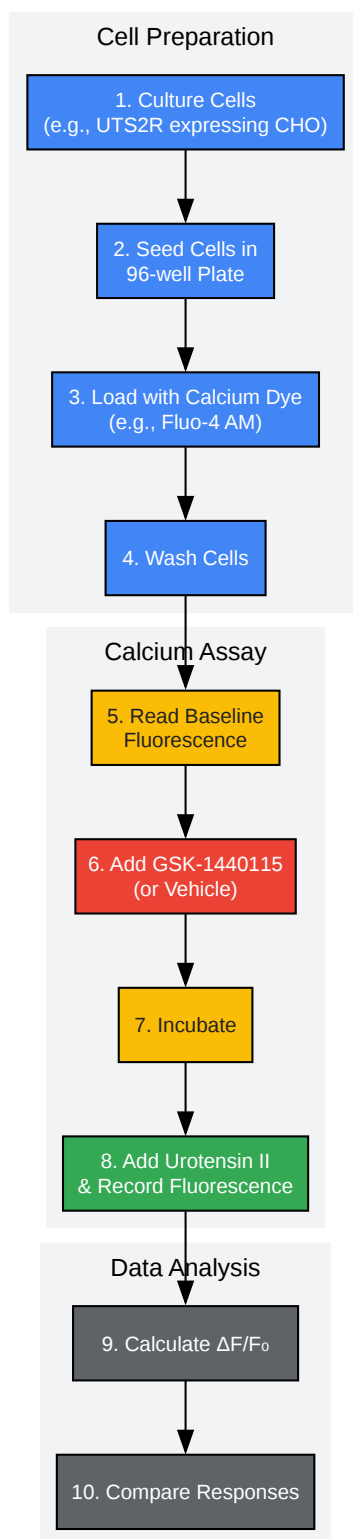
Mandatory Visualization

Hypothesized Signaling Pathway of GSK-1440115 Action

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Caption: Hypothesized signaling pathway of Urotensin II and the antagonistic action of **GSK-1440115**.

Experimental Workflow for Calcium Imaging



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Caption: General experimental workflow for a calcium imaging assay to test **GSK-1440115**.

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References

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